

Application Notes and Protocols for Evaluating Erythrocyte Aggregation with Cerebrocrast

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Compound of Interest

Compound Name: Cerebrocrast

CAS No.: 108863-62-3

Cat. No.: B10782560

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Introduction

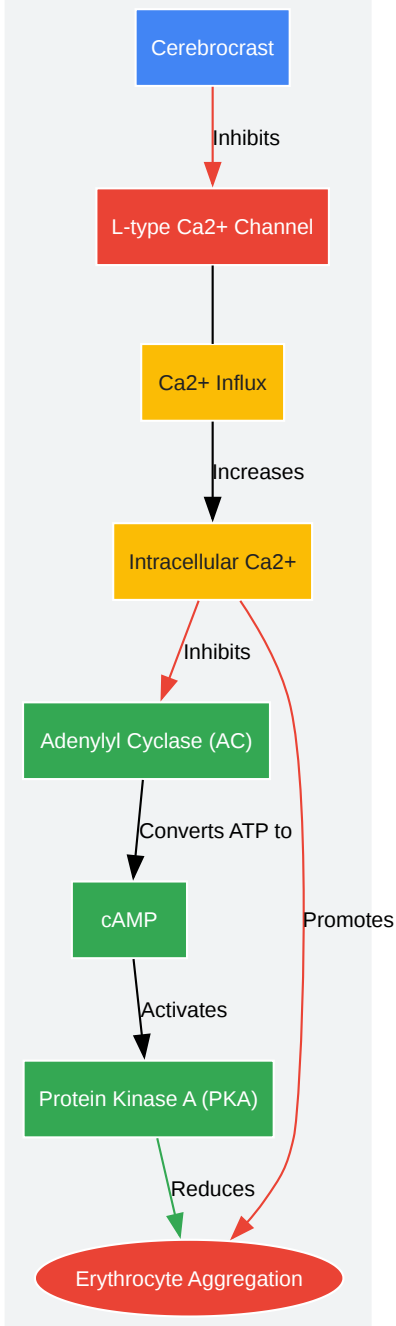
Erythrocyte aggregation, the reversible clumping of red blood cells (RBCs), is a critical hemorheological parameter that significantly influences blood viscosity at low shear rates and microcirculatory perfusion.[1][2] Abnormal erythrocyte aggregation is associated with various pathophysiological conditions, including cardiovascular and cerebrovascular diseases.[3][4][5]

Cerebrocrast, a dihydropyridine calcium channel blocker, has been shown to reduce erythrocyte aggregation, suggesting its potential as a therapeutic agent for conditions associated with impaired blood flow.[3] These application notes provide detailed protocols for evaluating the effects of **Cerebrocrast** on erythrocyte aggregation using various established methods.

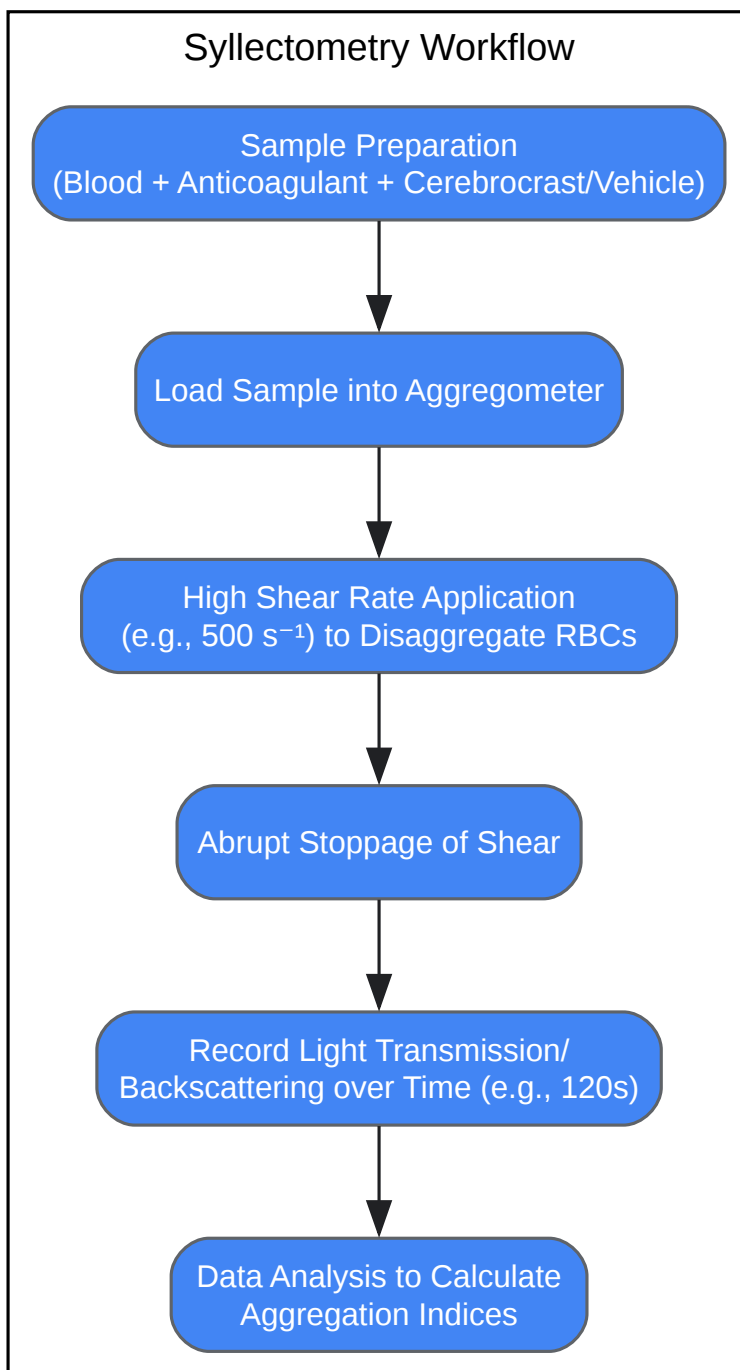
Putative Signaling Pathway for Cerebrocrast's Effect on Erythrocyte Aggregation

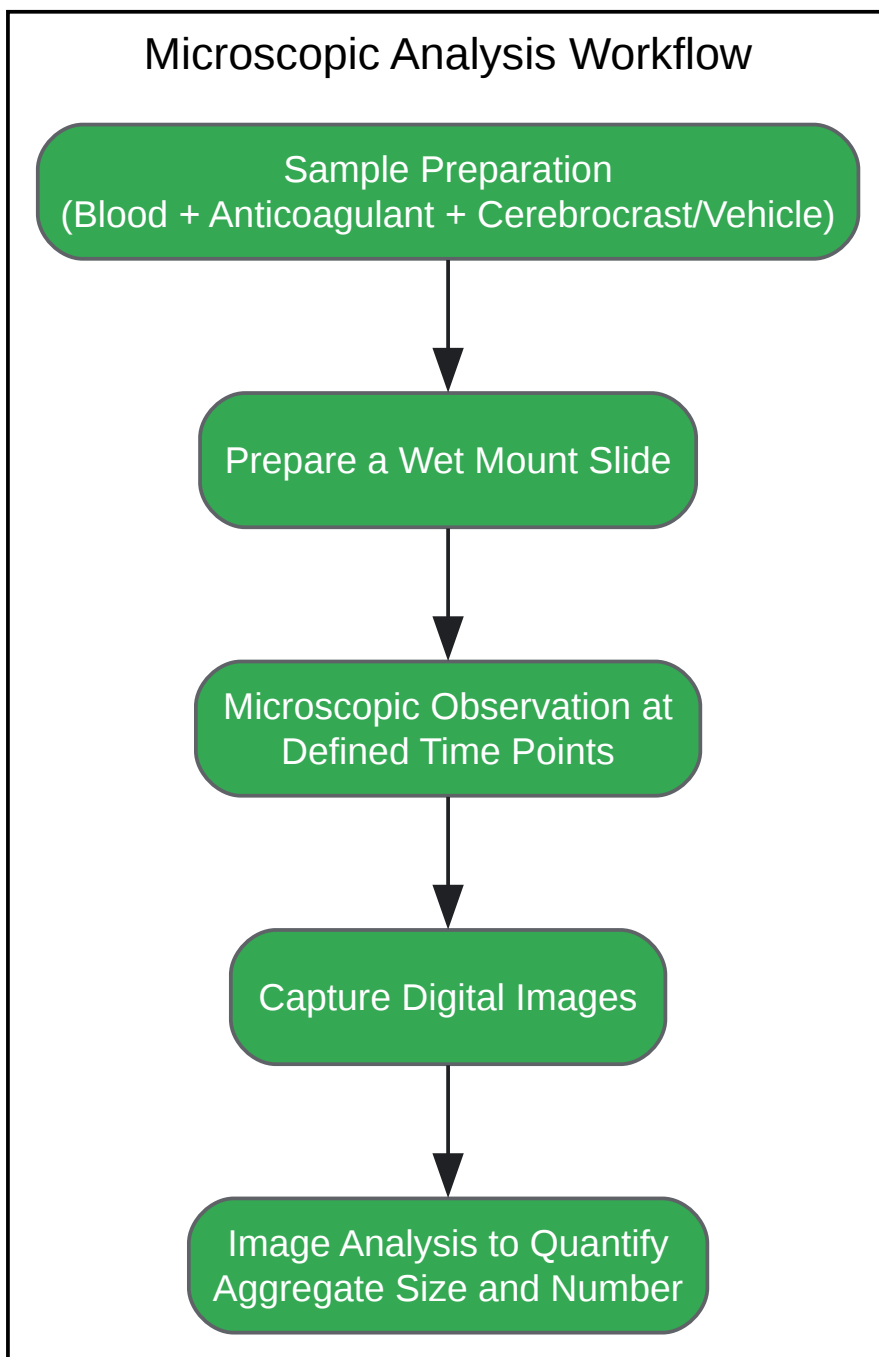
Cerebrocrast, as a calcium channel blocker, is hypothesized to modulate erythrocyte aggregation by influencing intracellular calcium levels and downstream signaling pathways within the red blood cell. A potential mechanism involves the interplay between intracellular calcium (Ca^{2+}), adenylyl cyclase (AC), and cyclic adenosine monophosphate (cAMP). By blocking Ca^{2+} influx, **Cerebrocrast** may lead to an increase in cAMP levels, which in turn is associated with reduced erythrocyte aggregation.

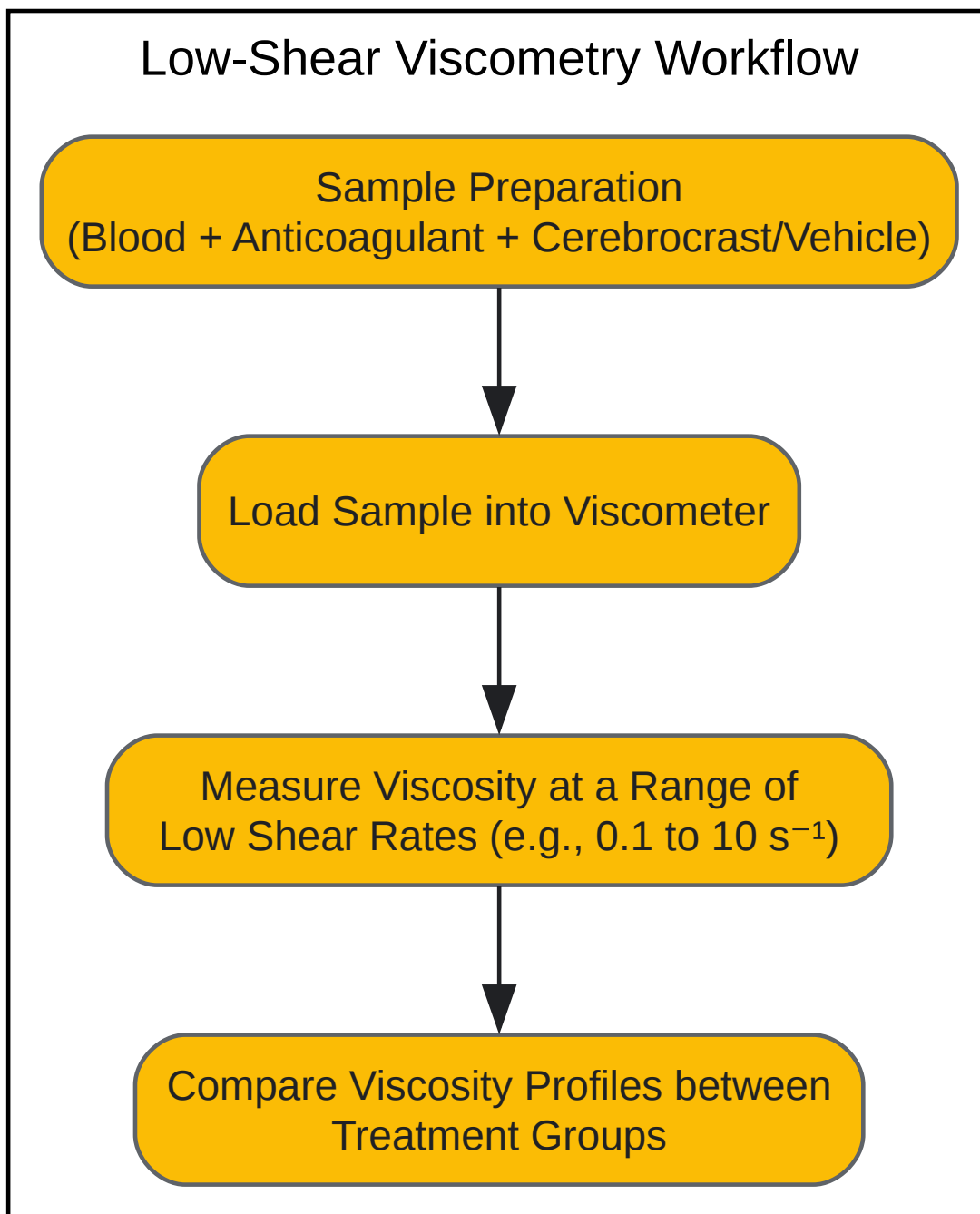
Proposed Signaling Pathway



Syllectometry Workflow







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References

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- 2. Antiplatelet activity of nifedipine is mediated by inhibition of NF- κ B activation caused by enhancement of PPAR- β / γ activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Hemorheological disturbances in patients with chronic cerebrovascular diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Hemorheology in cerebral ischemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Hemorheological aspects of the pathophysiology of cerebral ischemia - PubMed [pubmed.ncbi.nlm.nih.gov]
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